

A Technical Guide to Commercially Available Isotopically Labeled Adenosine for Research Applications

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Compound of Interest

Compound Name: Adenosine:H2O-13C

Cat. No.: B15561454

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability, experimental applications, and relevant biological pathways of isotopically labeled adenosine, with a focus on Carbon-13 (¹³C) variants. It is designed to serve as a technical resource for professionals in the fields of biomedical research, drug discovery, and metabolomics.

Clarification on Nomenclature: Adenosine:H₂O-¹³C

Initial searches for "Adenosine:H₂O-¹³C" did not yield a recognized, commercially available compound under this specific nomenclature. It is likely that this name is a non-standard representation. The scientific literature and commercial suppliers predominantly refer to isotopically labeled adenosine by specifying the number and position of the heavy isotopes. For example, Adenosine-¹³C₁₀ indicates an adenosine molecule where all ten carbon atoms are the ¹³C isotope. This guide will focus on these standard and readily available forms of ¹³C-labeled adenosine.

Commercial Suppliers and Availability of ¹³C-Labeled Adenosine

A variety of ¹³C-labeled adenosine compounds are commercially available from several reputable suppliers. These labeled molecules are crucial for a range of applications, including

metabolic tracing, quantitative mass spectrometry, and nuclear magnetic resonance (NMR) studies. The table below summarizes the availability of common ¹³C-labeled adenosine products from prominent vendors. Pricing is subject to change and may vary based on institutional contracts and quantity.

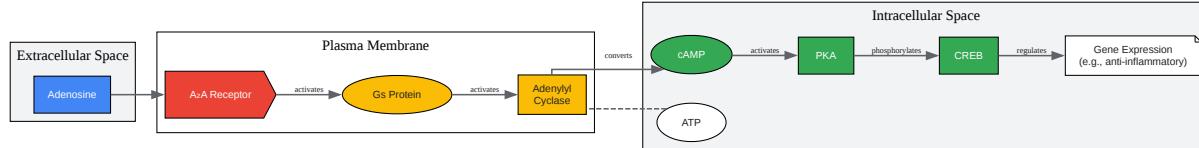
Product Name	Supplier	Catalog Number (Example)	Purity	Available Quantities
Adenosine- ¹³ C ₁₀	MedChemExpress	HY-130549S	>98%	1 mg, 10 mg
Santa Cruz Biotechnology	sc-220003	Not Specified	Contact for details	
Fisher Scientific	NC2872443	98%	10 mg[1]	
Cambridge Isotope Laboratories	CLM-4672	>98%	Contact for details	
Adenosine (ribose- ¹³ C ₅)	Cambridge Isotope Laboratories	CLM-3678	97-98%	0.1 g[2][3]
MedChemExpress	HY-130549S1	>98%	Contact for details[4]	
LGC Standards	TRC-A208502-10MG	Not Specified	10 mg	
Adenosine- ¹³ C ₁₀ , ¹⁵ N ₅ 5'-triphosphate	Sigma-Aldrich	645702	98 atom % ¹³ C, 98 atom % ¹⁵ N	1 mg[5]
Adenosine 5'-monophosphate (U- ¹³ C ₁₀ , U- ¹⁵ N ₅)	Cambridge Isotope Laboratories	CNLM-3802	95%	10 mg[6]
Adenosine phosphoramidite (U- ¹³ C ₁₀ , U- ¹⁵ N ₅)	Cambridge Isotope Laboratories	CNLM-11613	95%	10 mg[7]

Adenosine Signaling Pathways

Adenosine is a critical signaling nucleoside that exerts its effects through four G-protein coupled receptors: A₁, A_{2A}, A_{2B}, and A₃.^{[8][9]} The A_{2A} receptor signaling pathway is of particular interest in many research areas, including immunology and oncology, due to its role in modulating inflammation and immune responses.^{[8][10]}

Adenosine A_{2A} Receptor Signaling Pathway

Activation of the A_{2A} receptor by adenosine initiates a signaling cascade that primarily involves the Gs alpha subunit of the G-protein complex. This leads to the activation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP).^{[8][10]} The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA), which then phosphorylates various downstream targets, including the transcription factor CREB (cAMP response element-binding protein).^[10] This pathway can influence a wide range of cellular functions, from gene expression to immune cell activity.^{[8][10]}



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Caption: Adenosine A_{2A} Receptor Signaling Pathway.

Experimental Protocols and Methodologies

¹³C-labeled adenosine is a versatile tool in various experimental settings. Below are detailed methodologies for its application in key research techniques.

Quantification of Adenosine in Biological Samples using LC-MS/MS

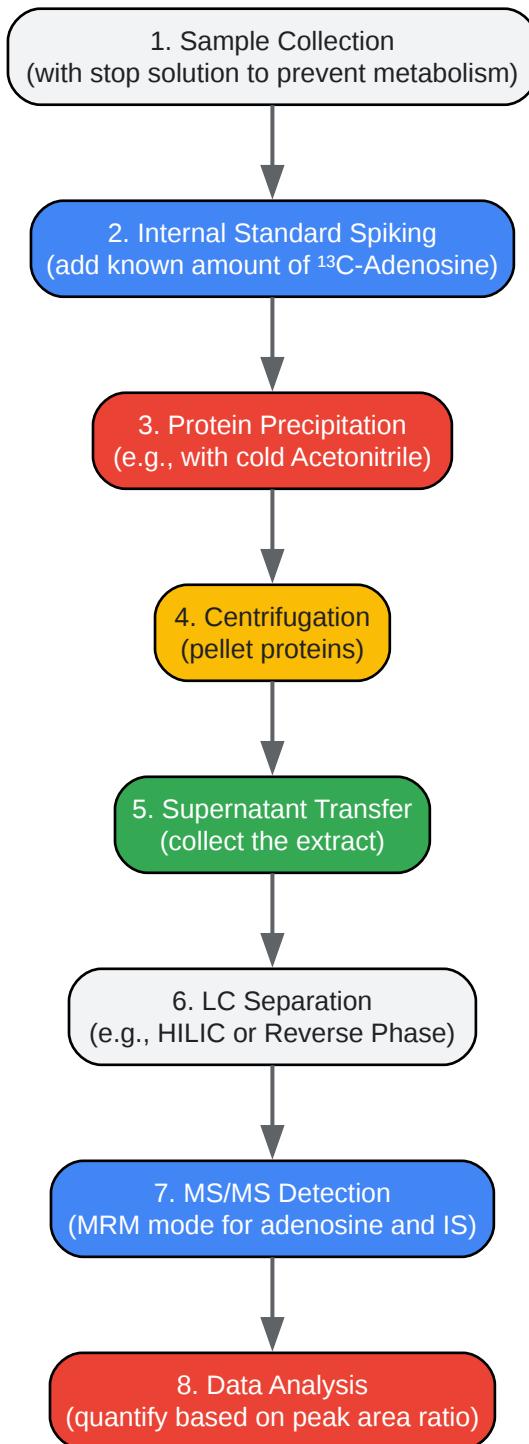
Isotopically labeled adenosine, such as Adenosine-¹³C₁₀ or Adenosine-¹³C₅, serves as an ideal internal standard for the accurate quantification of endogenous adenosine in biological matrices like blood, plasma, or tissue extracts.[11][12]

Objective: To accurately measure the concentration of adenosine in a biological sample.

Materials:

- ¹³C-labeled Adenosine (e.g., Adenosine-¹³C₅ or Adenosine-¹³C₁₀,¹⁵N₅) as an internal standard (IS).[11][12]
- Biological sample (e.g., whole blood, plasma, tissue homogenate).
- Acetonitrile (ACN), HPLC grade.
- Ammonium acetate or formate, LC-MS grade.
- Water, LC-MS grade.
- Centrifuge tubes.
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.

Experimental Workflow:



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References

- 1. Frontiers | Extracellular cAMP-Adenosine Pathway Signaling: A Potential Therapeutic Target in Chronic Inflammatory Airway Diseases [frontiersin.org]
- 2. researchgate.net [researchgate.net]
- 3. A roadmap for interpreting ¹³C metabolite labeling patterns from cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Adenosine A2A receptor (A2AR) activation triggers Akt signaling and enhances nuclear localization of β -catenin in osteoblasts - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Adenosine receptors and second messenger signaling pathways in rat cardiac fibroblasts - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ashpublications.org [ashpublications.org]
- 7. Extracellular Adenosine Signaling in Molecular Medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Role of adenosine A2a receptor in cancers and autoimmune diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Adenosine - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. Application of Liquid Chromatography Coupled to Mass Spectrometry for Direct Estimation of the Total Levels of Adenosine and Its Catabolites in Human Blood - PMC [pmc.ncbi.nlm.nih.gov]
- 12. med.und.edu [med.und.edu]
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